

An In-depth Technical Guide to the Solubility and Stability of 4-Biphenylmethanol

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Compound of Interest

Compound Name: 4-Biphenylmethanol

Cat. No.: B1213676

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Abstract

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **4-biphenylmethanol** (CAS No. 3597-91-9). Due to the limited availability of extensive quantitative data in public literature, this document focuses on summarizing the existing information and presenting detailed experimental protocols for the determination of these critical physicochemical properties. The provided methodologies are based on established pharmaceutical industry standards and are intended to enable researchers to generate robust and reliable data for their specific applications.

Introduction

4-Biphenylmethanol, also known as 4-phenylbenzyl alcohol, is an aromatic alcohol that serves as a key intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs) and liquid crystals.^[1] Its biphenyl structure imparts a rigid and hydrophobic character, which significantly influences its solubility and stability. A thorough understanding of these properties is paramount for its effective use in chemical synthesis, formulation development, and for ensuring the quality and shelf-life of end-products.

This guide summarizes the available qualitative and quantitative solubility data for **4-biphenylmethanol** in various solvents. It also discusses its general stability and outlines potential degradation pathways based on the chemistry of related benzyl alcohol derivatives.

Crucially, this document provides detailed, adaptable experimental protocols for determining both the thermodynamic solubility and the stability of **4-biphenylmethanol** under various stress conditions, in line with regulatory expectations.

Physicochemical Properties of 4-Biphenylmethanol

A summary of the key physicochemical properties of **4-biphenylmethanol** is presented in the table below.

Property	Value	Reference(s)
Chemical Name	4-Biphenylmethanol	[1][2]
Synonyms	(1,1'-Biphenyl)-4-methanol, 4-Phenylbenzyl alcohol, 4-(Hydroxymethyl)biphenyl	[3][4]
CAS Number	3597-91-9	[1][3]
Molecular Formula	C ₁₃ H ₁₂ O	[1][5]
Molecular Weight	184.23 g/mol	[1][5]
Appearance	White to off-white or beige crystalline powder	[1][3]
Melting Point	96-105 °C	[3]
LogP (Octanol/Water Partition Coefficient)	3.4 (Predicted)	[2]

Solubility of 4-Biphenylmethanol

The solubility of an API is a critical factor that influences its bioavailability, formulation, and manufacturing processes. As a largely non-polar molecule, **4-biphenylmethanol** exhibits poor solubility in aqueous media and higher solubility in organic solvents.

Quantitative Solubility Data

Quantitative solubility data for **4-biphenylmethanol** is sparse in publicly available literature. The following table summarizes the known qualitative and quantitative solubility information.

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	Sparingly soluble / Insoluble	Not Specified	[1][3]
Acetone	25 mg/mL	Not Specified	[1][6]
Ethanol	Soluble	Not Specified	[1][3]
Diethyl Ether	Soluble	Not Specified	[1]
Benzene	Soluble	Not Specified	[3]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the thermodynamic solubility of a compound.[7] This protocol is designed to be a reliable method for obtaining accurate solubility data for **4-biphenylmethanol** in various solvents.

3.2.1. Materials and Equipment

- **4-Biphenylmethanol** (solid, high purity)
- Solvent of interest (e.g., water, phosphate buffer pH 7.4, ethanol, etc.)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker or wrist-action shaker in a temperature-controlled environment
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- Volumetric flasks and pipettes
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system with UV detector or a UV-Vis spectrophotometer

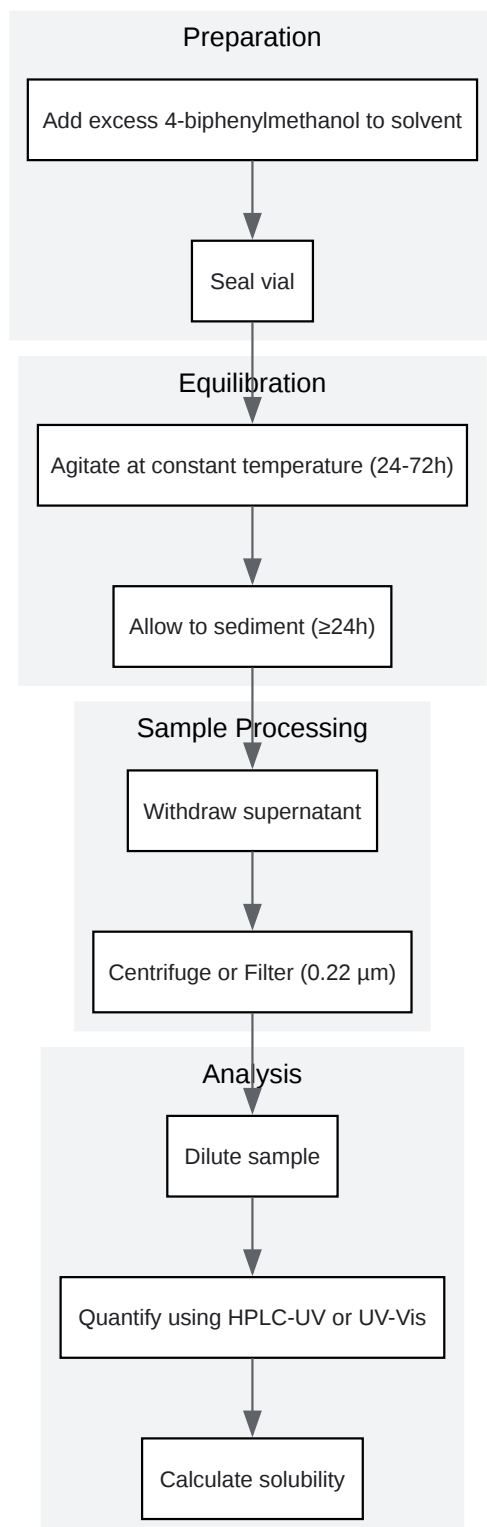
3.2.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-biphenylmethanol** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient duration to reach equilibrium (typically 24 to 72 hours). It is recommended to take measurements at multiple time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the dissolved solid is no longer increasing.
- Sample Preparation for Analysis:
 - After equilibration, allow the vials to stand undisturbed for at least 24 hours in the same temperature-controlled environment to allow the excess solid to sediment.
 - Carefully withdraw a sample from the clear supernatant.
 - To remove any remaining undissolved microparticles, either centrifuge the sample at a high speed or filter it through a syringe filter. Adsorption of the compound to the filter should be evaluated.
- Quantification:
 - Accurately dilute the clarified filtrate with a suitable solvent to a concentration within the linear range of the analytical method.

- Analyze the diluted sample using a validated HPLC-UV or UV-Vis spectrophotometric method to determine the concentration of **4-biphenylmethanol**.
- Prepare a calibration curve using standard solutions of **4-biphenylmethanol** of known concentrations.
- Calculation:
 - Calculate the solubility by multiplying the measured concentration by the dilution factor.
 - The experiment should be performed in triplicate to ensure the reproducibility of the results.

3.2.3. Visualization of the Experimental Workflow

Workflow for Solubility Determination

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Workflow for Solubility Determination

Stability of 4-Biphenylmethanol

The stability of an API is a critical quality attribute that ensures its safety and efficacy throughout its shelf life. **4-Biphenylmethanol** is generally reported to be stable under ambient conditions.^[1] However, comprehensive stability data under various stress conditions is not readily available.

Potential Degradation Pathways

Based on the chemical structure of **4-biphenylmethanol**, which contains a primary alcohol functional group on a biphenyl scaffold, the following degradation pathways can be anticipated under stress conditions:

- **Oxidation:** The primary alcohol group is susceptible to oxidation to form the corresponding aldehyde (4-biphenylcarboxaldehyde) and further to the carboxylic acid (4-biphenylcarboxylic acid). This can be initiated by atmospheric oxygen, oxidizing agents, or light.
- **Photodegradation:** Aromatic alcohols can undergo photodegradation upon exposure to UV light.^{[8][9]} This can lead to the formation of radicals and subsequent degradation products.
- **Thermal Degradation:** At elevated temperatures, decomposition may occur.^[1] Thermogravimetric analysis (TGA) can be used to determine the thermal stability and decomposition profile.^{[10][11]}

Experimental Protocol for Stability Testing (Forced Degradation)

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods. The following protocol is based on the International Council for Harmonisation (ICH) guidelines.

4.2.1. Materials and Equipment

- **4-Biphenylmethanol**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)

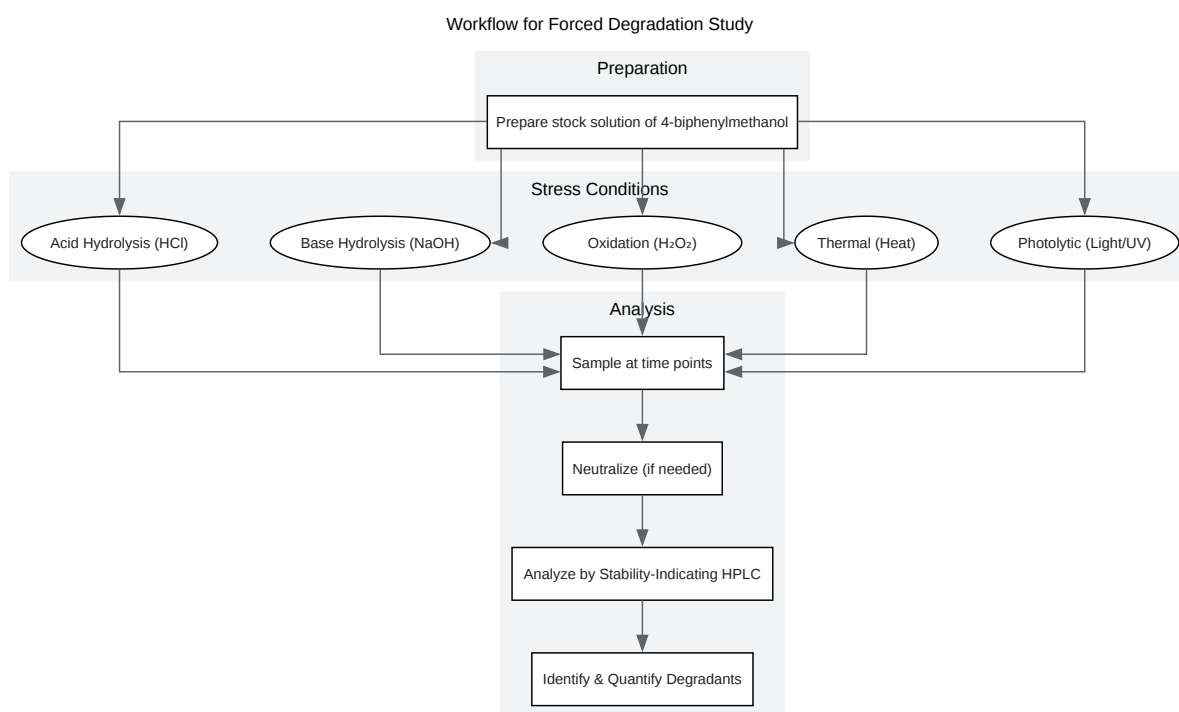
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- Organic solvents for sample preparation
- pH meter
- Temperature-controlled ovens
- Photostability chamber with controlled light/UV exposure
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector

4.2.2. Procedure

- Preparation of Stock Solution: Prepare a stock solution of **4-biphenylmethanol** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and heat at a controlled temperature (e.g., 60 °C) for a defined period (e.g., 24 hours).
 - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and heat at a controlled temperature (e.g., 60 °C) for a defined period.
 - Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep it at room temperature for a defined period.
 - Thermal Degradation: Expose a solid sample of **4-biphenylmethanol** to dry heat in an oven (e.g., 80 °C). Also, heat a solution of the compound.
 - Photostability: Expose a solution and a solid sample of **4-biphenylmethanol** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.

- Sample Analysis:
 - At appropriate time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze the stressed samples, along with an unstressed control sample, using a stability-indicating HPLC method. A PDA detector is useful for assessing peak purity, while an MS detector can help in the identification of degradation products.
- Data Evaluation:
 - Calculate the percentage of degradation of **4-biphenylmethanol** in each condition.
 - Identify and quantify the major degradation products.
 - Determine the degradation pathway based on the identified products.

4.2.3. Visualization of the Stability Testing Workflow



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Workflow for Forced Degradation Study

Conclusion

This technical guide has consolidated the available information on the solubility and stability of **4-biphenylmethanol**. While there is a notable lack of comprehensive quantitative data in the public domain, the provided qualitative information and established physicochemical properties

offer a foundational understanding. The detailed experimental protocols for solubility determination using the shake-flask method and for stability assessment through forced degradation studies provide a robust framework for researchers to generate the necessary data for their specific needs. Adherence to these standardized methods will ensure the generation of high-quality, reliable data essential for informed decision-making in research, development, and formulation activities involving **4-biphenylmethanol**.

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